

Altromycin H spectroscopic properties UV-Vis and circular dichroism

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Compound Focus: Altromycin H

CAS No.: 160219-87-4

Cat. No.: S639228

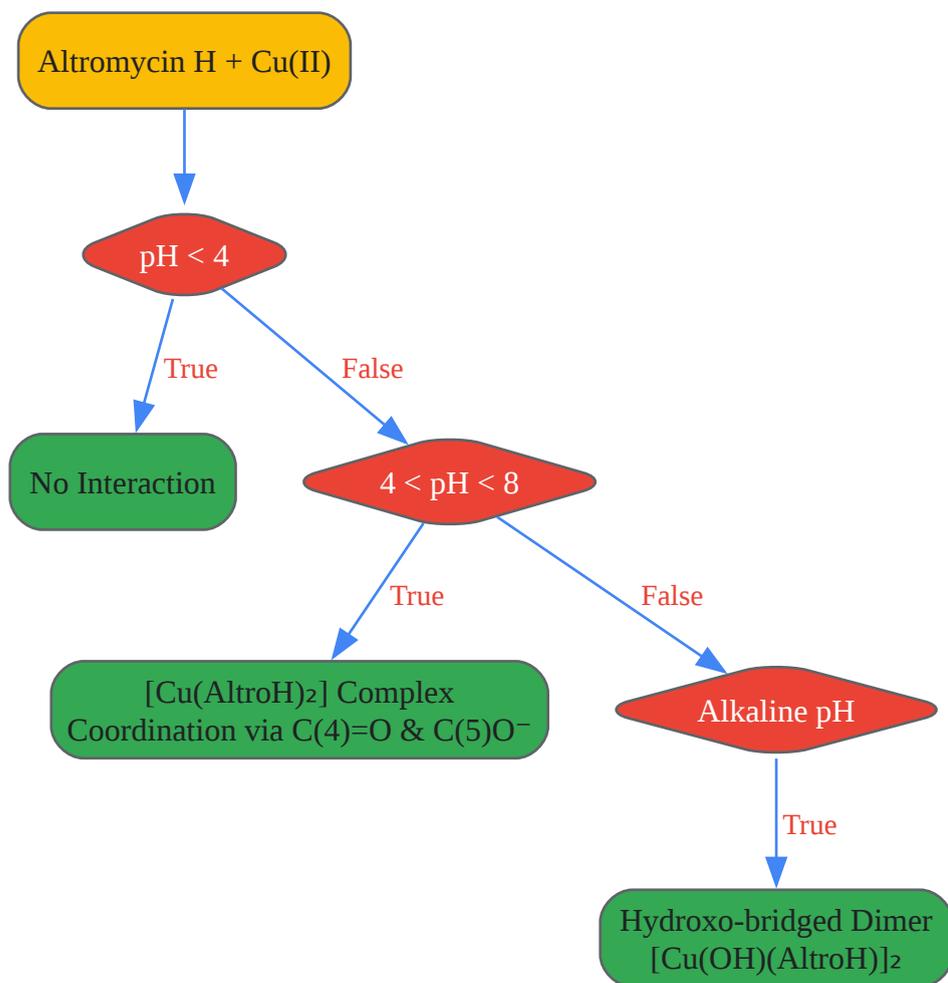
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Spectroscopic Data and Metal Interaction

The following table summarizes the key spectroscopic properties of **Altromycin H** and its interaction with copper(II) ions, as determined by UV-Vis and Circular Dichroism (CD) spectroscopy [1] [2].

Property / Parameter	Value / Description
Dissociation Constants (pK_a)	pK ₁ = 6.7 (C5 phenolic group) pK ₂ = 11.8 (C11 phenolic group)
Copper(II) Complex at pH 4-8	Predominant species: [Cu(AltroH) ₂] Coordination sites: C(4)=O and C(5)O ⁻ groups of the chromophore Formation constant (K _f): $4.00 \pm 0.9 \times 10^{11} \text{ M}^{-2}$
Copper(II) Complex at Alkaline pH	Predominant species: hydroxo-bridged dimer [Cu(OH)(AltroH)] ₂
Interaction at pH < 4	No coordination between Altromycin H and Cu(II) ions detected

The interaction between **Altromycin H** and copper ions is highly dependent on the pH of the solution, leading to the formation of different complex species. The diagram below illustrates this stepwise complex formation.



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Experimental Methodology Overview

The 2004 study used a multi-spectroscopic approach to characterize **Altromycin H** [1] [2]. Here are the key methodological aspects:

- **Techniques Used:** The primary techniques were **Electronic Absorption (UV-Vis) spectroscopy** and **Circular Dichroism (CD) spectroscopy**. For investigating metal interactions, **Electron Paramagnetic Resonance (EPR) spectroscopy** was also employed [1] [2].
- **Sample Conditions:** The experiments were conducted at a controlled temperature of 25°C. The study involved preparing solutions of **Altromycin H** at different pH levels to observe the dissociation of phenolic groups and the pH-dependent complex formation with copper ions [1] [2].
- **Data Interpretation:** The complete assignment of UV-Vis and CD bands was proposed. The formation constants for the metal complexes were determined by analyzing the spectroscopic titration

data [1] [2].

Key Insights and Further Research

- **Biological Activity Context:** Altromycins are anticancer antibiotics that exert their effect by **intercalating into DNA** and **covalently alkylating the N(7) position of guanine** bases [3] [4]. This dual mechanism is often referred to as a "threading intercalation" [3].
- **Comparison with Related Compounds:** The formation of metal complexes is a strategy explored to potentially modify the properties of anticancer antibiotics. For instance, complexes of the related **Altromycin B with Pt(II) and Pd(II)** have also been studied and shown to interact with DNA, sometimes causing cross-linking in addition to the drug's typical effects [5].

The available data provides a solid foundation on the core spectroscopic behavior of **Altromycin H**. For complete experimental details, you may need to consult the original 2004 publication in the *Journal of Inorganic Biochemistry* [1].

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References

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